

A Structural Showdown: Methyl 9-hydroxynonanoate Versus Other Hydroxy Fatty Acid Esters

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Compound of Interest

Compound Name: Methyl 9-hydroxynonanoate

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For researchers, scientists, and drug development professionals, understanding the nuanced differences between structurally similar bioactive lipids is paramount. This guide provides a comprehensive structural and functional comparison of **Methyl 9-hydroxynonanoate** with other key hydroxy fatty acid esters, supported by available data and experimental context.

Methyl 9-hydroxynonanoate, a simple monohydroxy fatty acid ester, is a member of the broader class of fatty acid esters of hydroxy fatty acids (FAHFAs). This emerging class of endogenous lipids has garnered significant attention for its potential therapeutic applications, including anti-inflammatory and anti-diabetic properties.^{[1][2]} The position of the hydroxyl group and the overall chain length of these esters are critical determinants of their biological activity. This guide will delve into a structural comparison, supported by physicochemical data, and explore the functional implications based on studies of related compounds.

Structural and Physicochemical Comparison

The fundamental structure of **Methyl 9-hydroxynonanoate** and its close structural relatives is characterized by a methyl esterified carboxylic acid and a hydroxyl group at a specific position along the aliphatic chain. These subtle variations in structure can significantly influence their physicochemical properties and, consequently, their biological function.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)	Reference
Methyl 9-hydroxynonanoate	C10H20O3	188.27	272	0.97	
Methyl 8-hydroxyoctanoate	C9H18O3	174.24	N/A	N/A	[3]
Methyl 10-hydroxydecanoate	C11H22O3	202.29	N/A	N/A	[4]
Methyl 2-hydroxyoctanoate	C9H18O3	174.24	N/A	N/A	[5]
Methyl 3-hydroxynonanoate	C10H20O3	188.26	N/A	N/A	[6]

N/A: Data not readily available in the searched literature.

Performance Comparison: Insights from Related Compounds

Direct comparative studies on the biological performance of **Methyl 9-hydroxynonanoate** against other simple hydroxy fatty acid esters are limited in the currently available scientific literature. However, by examining studies on structurally related and more complex FAHFAs, we can infer potential structure-activity relationships.

Anti-inflammatory Activity:

Research on various FAHFAs has consistently demonstrated their anti-inflammatory potential. For instance, linoleic acid esters of hydroxy linoleic acids have been identified as anti-

inflammatory lipids.[7] A study on (10E,12Z,15Z)-9-hydroxy-10,12,15-octadecatrienoic acid methyl ester, a more complex hydroxy fatty acid ester, demonstrated its ability to suppress inflammation.[2] Furthermore, an analysis of 9-PAHSA (palmitic acid ester of 9-hydroxystearic acid) analogues, synthesized from methyl 9-oxononanoate, revealed that modifications to the hydrocarbon chain length can maintain or even enhance anti-inflammatory activity.[1] This suggests that the C9 backbone of **Methyl 9-hydroxynonanoate** is a viable scaffold for anti-inflammatory properties, though its potency relative to other chain lengths and hydroxyl positions requires direct experimental validation.

Receptor Activation:

Some FAHFAs are known to exert their effects through the activation of G-protein coupled receptors, such as GPR40 and GPR120, which are involved in metabolic and inflammatory signaling. While direct evidence for **Methyl 9-hydroxynonanoate** is lacking, it is plausible that it and other simple hydroxy fatty acid esters could interact with these or other receptors. The chain length and position of the hydroxyl group would likely be key determinants of binding affinity and activation potency.

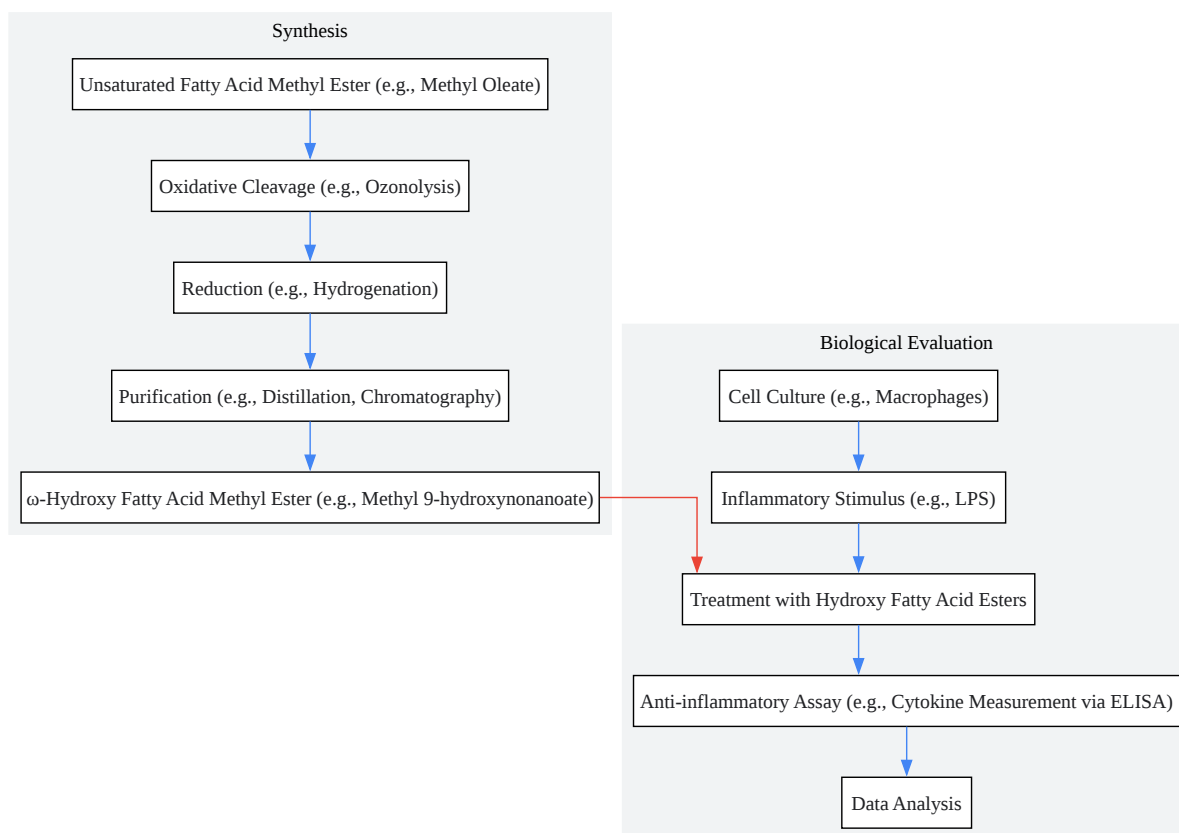
Experimental Protocols

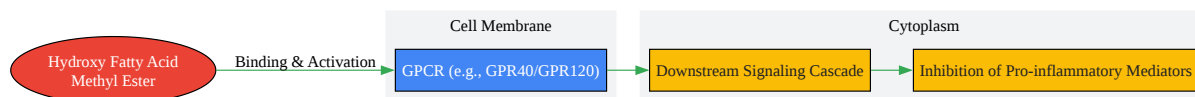
The synthesis and evaluation of hydroxy fatty acid esters involve a series of well-defined chemical and analytical procedures.

General Synthesis of ω -Hydroxy Fatty Acid Methyl Esters:

A common route to synthesize compounds like **Methyl 9-hydroxynonanoate** involves the oxidative cleavage of a larger, unsaturated fatty acid methyl ester, followed by reduction. For instance, **Methyl 9-hydroxynonanoate** can be synthesized from methyl oleate.[4]

Experimental Workflow for Synthesis and Evaluation:





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